

# Essential Safety and Logistical Information for Handling Dinoseb-sodium

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## Compound of Interest

Compound Name: *Dinoseb-sodium*

Cat. No.: *B15480319*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **Dinoseb-sodium** are paramount due to its high toxicity and potential for severe health effects. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of this hazardous chemical in a laboratory setting.

Emergency Overview: **Dinoseb-sodium** is a highly hazardous substance that is toxic if swallowed, inhaled, or comes into contact with skin.<sup>[1][2]</sup> It can cause serious eye irritation and is suspected of causing genetic defects, damaging fertility or the unborn child, and causing damage to organs through prolonged or repeated exposure.<sup>[1][3]</sup> Heating Dinoseb may cause an explosion.<sup>[1]</sup> It is also very toxic to aquatic life with long-lasting effects.<sup>[1][2][3]</sup>

## Personal Protective Equipment (PPE)

Strict adherence to proper personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Dinoseb-sodium**.

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Goggles and Face Shield	Wear chemical splash goggles that meet ANSI Z.87.1 standards. A face shield worn over safety goggles is required when there is a risk of splashing or explosion.[4][5]
Hand Protection	Chemical-Resistant Gloves	Use unlined, elbow-length chemical-resistant gloves.[4][6] Nitrile, butyl, or neoprene gloves are recommended for protection against both dry and liquid pesticides.[4][6] Double gloving is advised for added protection.[7] Never use leather or cotton gloves.[4]
Body Protection	Chemical-Resistant Clothing	Wear a clean, dry protective suit that covers the entire body from wrists to ankles, worn over regular work clothes.[4] For highly toxic substances like Dinoseb, a full-body, chemical-resistant suit made of coated or laminated fabric is required.[6]
Respiratory Protection	Respirator	A respirator is required to protect against inhaling toxic dust or vapors.[1][4] Use a filter respirator for organic gases and particulates adapted to the airborne concentration of the substance.[2][8] A fit test is necessary before using a

cartridge or canister respirator for the first time.[4]

Foot Protection

Chemical-Resistant Boots

Wear chemical-resistant boots. [7] Pants should be worn over the top of the boots to prevent chemicals from entering.[7]

## Quantitative Data Summary

The following table provides a summary of important quantitative data for **Dinoseb-sodium**.

Property	Value	Source
Chemical Formula	C <sub>10</sub> H <sub>11</sub> N <sub>2</sub> NaO <sub>5</sub>	[9][10]
Oral Lethal Dose (Probable)	5-50 mg/kg (for a 70 kg person)	[8]
Water Solubility	52 mg/L at 25°C	[8]
UN Number	2779	[8]
EPA Hazardous Waste Number	P020	[8]

## Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **Dinoseb-sodium** in a laboratory setting.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dinoseb-sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480319#personal-protective-equipment-for-handling-dinoseb-sodium]

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